

Physical properties like melting and boiling point of 3',4'-Dimethoxyacetophenone.

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Compound of Interest

Compound Name: 3',4'-Dimethoxyacetophenone

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A Technical Guide to the Physical Properties of 3',4'-Dimethoxyacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3',4'-Dimethoxyacetophenone**, a versatile aromatic ketone with applications in pharmaceuticals, fragrances, and organic synthesis. This document summarizes its melting and boiling points and outlines the standard experimental methodologies for their determination.

Core Physical Properties

3',4'-Dimethoxyacetophenone, also known as acetoveratrone, is a white to pale yellow crystalline powder at room temperature.^{[1][2]} Its physical characteristics are crucial for its handling, storage, and application in various chemical processes.

Data Summary

The following table summarizes the reported melting and boiling points for **3',4'-Dimethoxyacetophenone** from various sources.

Physical Property	Value Range	Conditions
Melting Point	47 - 54 °C	Ambient Pressure
Boiling Point	286 - 288 °C	760.00 mm Hg

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols

While specific experimental records for the determination of **3',4'-Dimethoxyacetophenone**'s physical properties are not publicly detailed, the following sections describe the standard and widely accepted methodologies for measuring the melting and boiling points of solid organic compounds.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The melting point is a fundamental property used to identify a substance and assess its purity.

Methodology: Capillary Method

- Sample Preparation: A small amount of the dry, finely powdered **3',4'-Dimethoxyacetophenone** is packed into a thin-walled capillary tube, sealed at one end.[\[7\]](#) [\[8\]](#) The packing should be firm to ensure uniform heat distribution.
- Apparatus: The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a calibrated thermometer or a digital temperature sensor.[\[9\]](#)
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[\[9\]](#)
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This range is reported as the melting point.[\[9\]](#)

Boiling Point Determination

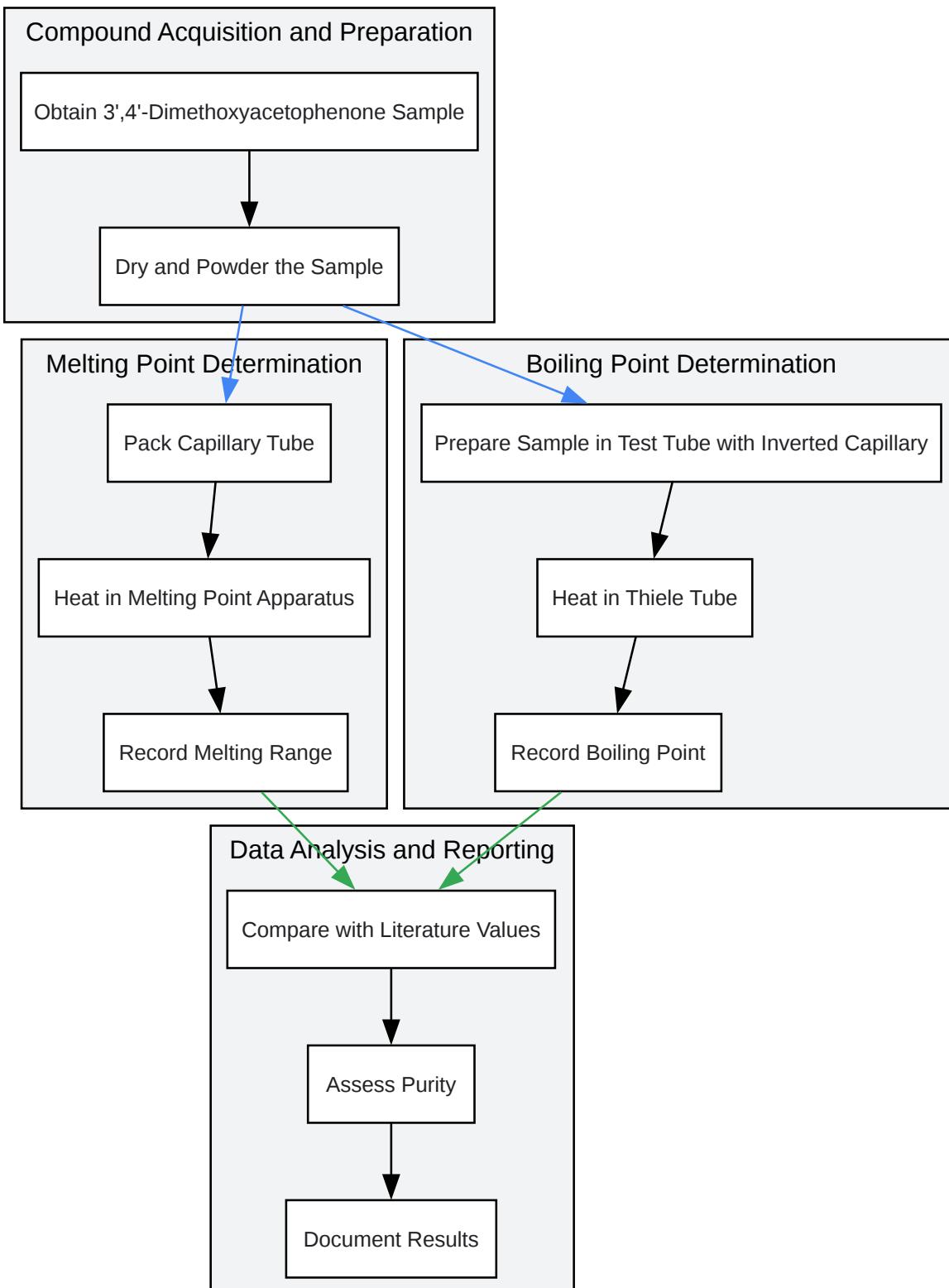
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Thiele Tube Method

- Sample Preparation: A small quantity of **3',4'-Dimethoxyacetophenone** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.
- Apparatus: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil (such as mineral oil or silicone oil).[10] The Thiele tube is designed to ensure uniform heating of the oil bath.
- Heating: The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample.[10]
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.[10] The heating is then discontinued. The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point. [10]

Logical Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound like **3',4'-Dimethoxyacetophenone**.

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Caption: Workflow for determining the physical properties of a solid organic compound.

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